

# what is the FRAC group for fluindapyr fungicide

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An In-depth Technical Guide to the FRAC Group and Core Properties of Fluindapyr Fungicide

## Introduction and Classification

**Fluindapyr** is a broad-spectrum pyrazole-carboxamide fungicide.[1] According to the Fungicide Resistance Action Committee (FRAC), **fluindapyr** is classified under Group 7, which comprises fungicides that act as Succinate Dehydrogenase Inhibitors (SDHIs).[1] This group is characterized by its specific mode of action within the fungal mitochondrial respiratory chain. The fungicidal action of **fluindapyr** involves the inhibition of cellular respiration in the target fungi.[1]

**Chemical and Physical Properties** 

Property	Value
IUPAC Name	3-(difluoromethyl)-N-[(3RS)-7-fluoro-2,3-dihydro-1,1,3-trimethyl-1H-inden-4-yl]-1-methyl-1H-pyrazole-4-carboxamide
CAS Number	1383809-87-7
Molecular Formula	C18H20F3N3O
Molecular Weight	351.4 g/mol

# Mode of Action: Inhibition of Succinate Dehydrogenase (Complex II)

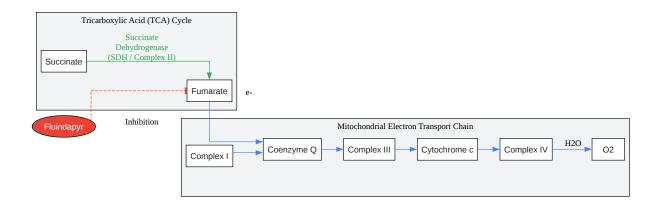




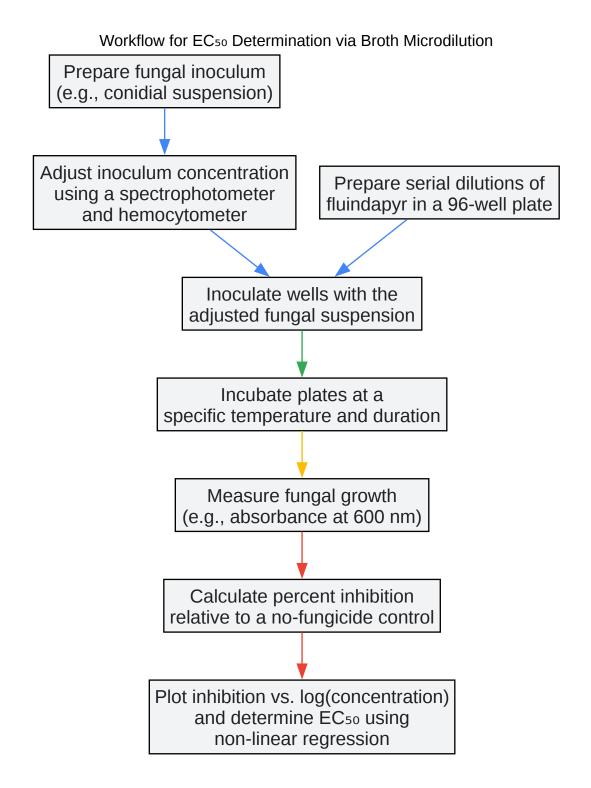


The primary target of **fluindapyr** is the enzyme succinate dehydrogenase (SDH), also known as Complex II, a key component of both the tricarboxylic acid (TCA) cycle and the mitochondrial electron transport chain. **Fluindapyr** functions by binding to the ubiquinone binding site (Qp-site) of the SDH enzyme.[1] This binding event physically obstructs the oxidation of succinate to fumarate.[1] The disruption of this critical step leads to a blockage of the TCA cycle and, consequently, the inhibition of fungal respiration and energy production, ultimately resulting in fungal cell death.

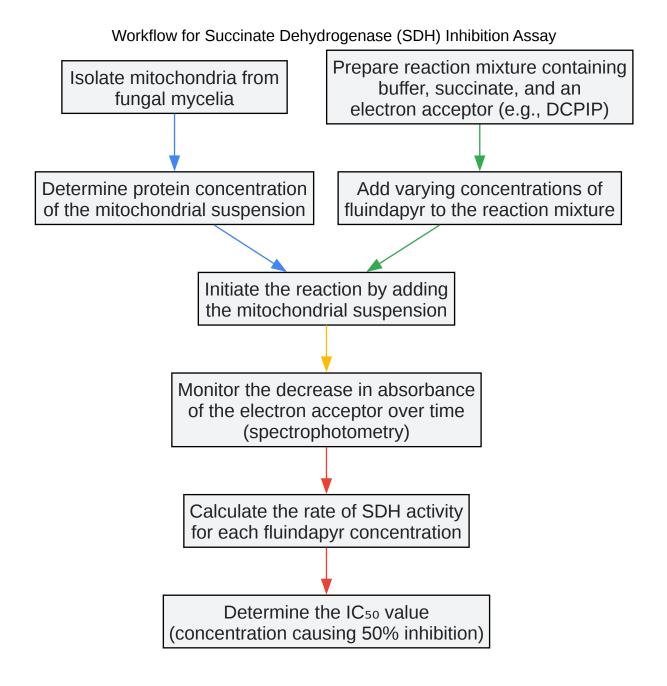












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## References





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